

Physical and chemical properties of 1-Nitropyrene-D9

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Compound of Interest

Compound Name: 1-Nitropyrene-D9

Cat. No.: B3169140

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An In-depth Technical Guide to **1-Nitropyrene-D9**

Introduction

1-Nitropyrene-D9 is the deuterated form of 1-nitropyrene, a nitro-polycyclic aromatic hydrocarbon (PAH). As a byproduct of incomplete combustion, 1-nitropyrene is notably present in diesel engine exhaust.[1][2] The deuterated analog, **1-Nitropyrene-D9**, serves as a crucial internal standard for the accurate quantification of 1-nitropyrene in various environmental and biological samples.[3][4] Its use in analytical chemistry, particularly in mass spectrometry-based methods, allows for precise measurement by correcting for sample loss during preparation and analysis. This guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and safety information for **1-Nitropyrene-D9**, tailored for researchers and professionals in drug development and environmental science.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **1-Nitropyrene-D9** are summarized below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	93487-20-8	[5]
Unlabeled CAS Number	5522-43-0	
Molecular Formula	C ₁₆ D ₉ NO ₂	
Molecular Weight	256.30 g/mol	
Exact Mass	256.12000	
Appearance	Light Yellow to Dark Yellow Solid	
Melting Point	151 - 153°C	
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly, Sonicated)	
Storage Temperature	-20°C Freezer, Under inert atmosphere	
Purity	≥98 atom % D, min 98% Chemical Purity	

Experimental Protocols

Detailed methodologies are critical for the successful application and analysis of **1-Nitropyrene-D9**. The following sections describe key experimental protocols.

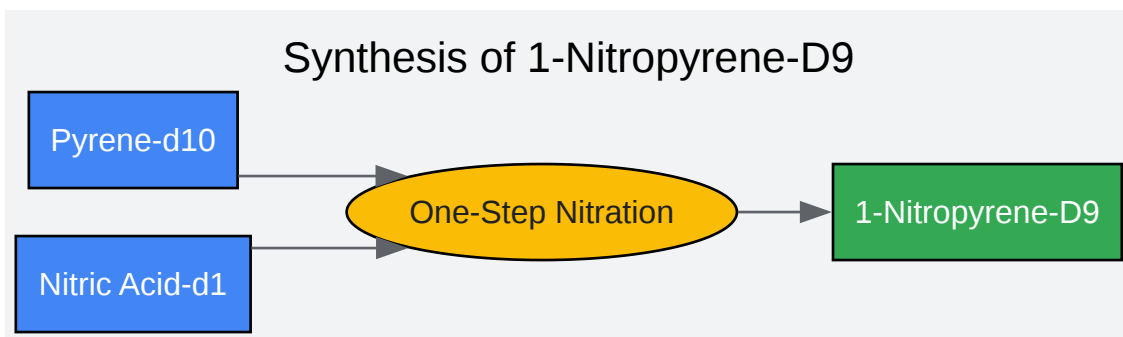
Synthesis of 1-Nitropyrene-D9

A facile, one-step synthesis method has been developed for producing high-purity **1-Nitropyrene-D9**. This method is particularly useful for creating internal standards for analytical measurements.

Methodology:

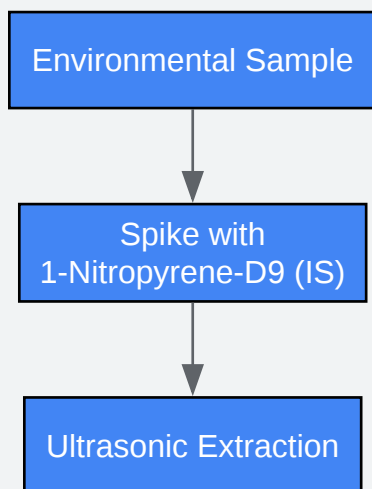
- Starting Materials: The synthesis utilizes commercially available pyrene-d10 and nitric acid-d1.

- **Reaction:** The nitration of pyrene-d10 is carried out in a single step. While the specific reaction conditions such as solvent and temperature were not detailed in the abstract, a general method for nitrating pyrene involves reacting it with a nitrating agent (like nitric acid) in a suitable solvent such as acetic acid.
- **Purification:** Following the reaction, the product mixture is purified to isolate **1-Nitropyrene-D9**.
- **Characterization:** The final product's identity, isotopic purity, and chemical purity are confirmed using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

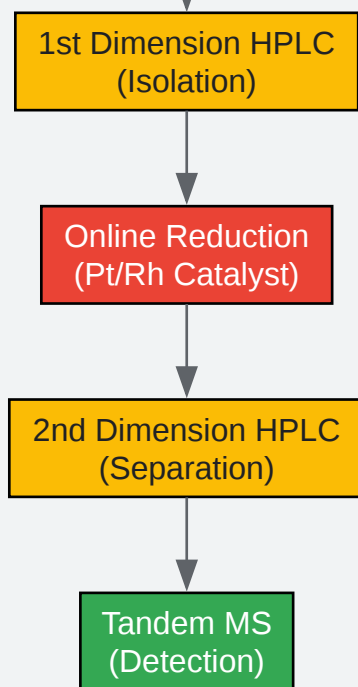


Workflow for 1-Nitropyrene-D9 Analysis (LC-MS/MS)

Sample Preparation



Instrumental Analysis

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